

Application Notes: Quil A Adjuvant for Murine Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Quil A
CAS No.:	66594-14-7
Cat. No.:	B12642105

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Introduction

Quil A is a saponin-based adjuvant derived from the bark of the South American tree, *Quillaja saponaria* Molina. It is widely used in veterinary vaccines and immunological research to enhance the immune response to co-administered antigens.[1][2][3] **Quil A** is a complex mixture of more than 23 different saponins.[2] Its potent immunostimulatory properties make it an effective adjuvant for inducing both humoral (antibody-mediated) and cell-mediated immunity.[1][3]

Mechanism of Action

The adjuvant activity of **Quil A** is multifaceted:

- **Antigen Presentation:** **Quil A** forms mixed micelles with protein antigens, which facilitates their uptake by antigen-presenting cells (APCs) such as dendritic cells.[4]
- **Immune Response Polarization:** It is known to stimulate a mixed Th1 and Th2 immune response, leading to the production of various antibody isotypes and the activation of cytotoxic T lymphocytes (CTLs).[4][5]

- **Inflammasome Activation:** A key mechanism of **Quil A**'s action is the activation of the NLRP3 (NOD-like receptor pyrin domain-containing protein 3) inflammasome in APCs.[3][5] This activation leads to the cleavage of pro-caspase-1 into active caspase-1, which in turn processes pro-inflammatory cytokines IL-1 β and IL-18 into their mature, secreted forms.[3][6] This cytokine release creates a pro-inflammatory environment that enhances the adaptive immune response.

Quantitative Data: Quil A Dosage for Mice

The selection of an appropriate dose is critical for maximizing adjuvanticity while minimizing toxicity. Dosages can vary based on the antigen, mouse strain, and desired immune outcome. Below is a summary of doses used in various murine experiments.

Parameter	Dose per Mouse	Route of Administration	Mouse Strain	Notes	Source(s)
Recommended Working Dose	≤ 15 µg	-	-	General recommendation from a commercial supplier.	[1]
Effective Dose (Influenza Vaccine)	5 µg	Microneedle Patch	Aged (21-month-old) mice	Used in combination with cGAMP adjuvant to enhance protective immunity.	[7]
Effective Dose (Nanoparticle Formulation)	5 µg	Subcutaneous (s.c.)	BALB/c	Quil A was formulated into ISCOM-like nanoparticles (IMXQA).	[8]
Effective Dose (Purified Fractions)	20 µg	Intradermal	-	Refers to purified fractions of Quil A, such as QS-21, which showed increased IgG responses.	[2]
Lethal Dose (Acute Toxicity)	100 µg - 200 µg	Subcutaneous (s.c.)	BALB/c	All mice in the groups treated with 100 µg or 200	[5][9]

µg died within
5 days post-
injection.

Note: **Quil A** is known to have a narrow therapeutic window, and its toxicity, including hemolysis, is a significant consideration.[2] Doses exceeding 20 µg should be approached with caution and may require pilot toxicity studies. The purified saponin fraction, QS-21, is noted to be less toxic than the crude **Quil A** mixture.[2]

Experimental Protocols

Protocol 1: Preparation and Administration of Quil A Adjuvant Formulation

This protocol describes the basic steps for preparing a **Quil A**-adjuvanted vaccine formulation for subcutaneous injection in mice.

Materials:

- **Quil A** (lyophilized powder)
- Antigen of interest
- Sterile, pyrogen-free Phosphate-Buffered Saline (PBS), pH 7.2-7.4
- Sterile 1.5 mL microcentrifuge tubes
- Sterile syringes (e.g., 27-30 gauge insulin syringes)
- Vortex mixer

Procedure:

- Reconstitution of **Quil A**:
 - Aseptically reconstitute the lyophilized **Quil A** in sterile PBS to create a stock solution (e.g., 1 mg/mL).

- Gently vortex until fully dissolved. **Quil A** solutions can be prone to foaming; avoid vigorous shaking.
- The reconstituted stock should be stored according to the manufacturer's instructions (typically at -20°C).
- Preparation of Antigen-Adjuvant Emulsion:
 - On the day of immunization, thaw the **Quil A** stock solution and the antigen solution.
 - Calculate the required volumes based on the final desired dose per mouse (e.g., 10 µg **Quil A** and 20 µg antigen) and the total injection volume (typically 100 µL for subcutaneous injection).
 - In a sterile microcentrifuge tube, first add the required volume of the antigen solution.
 - Gently add the required volume of the **Quil A** stock solution to the antigen.
 - Add sterile PBS to reach the final injection volume (e.g., 100 µL per mouse).
 - Mix gently by flicking the tube or brief, low-speed vortexing. The formulation should be kept on ice until injection.
- Immunization of Mice:
 - This protocol assumes an immunization schedule of day 0, 14, and 28.[\[5\]\[9\]](#)
 - Gently restrain the mouse.
 - Lift the loose skin on the back of the neck or flank to form a "tent".
 - Insert the needle (bevel up) into the base of the tented skin, parallel to the body.
 - Inject the 100 µL of the antigen-adjuvant formulation into the subcutaneous space.
 - Withdraw the needle and gently apply pressure to the injection site for a moment to prevent leakage.

- Monitor the mice for any adverse local reactions (e.g., swelling, lesions) or systemic effects post-injection.[9]

Protocol 2: Measurement of Antigen-Specific Antibodies by ELISA

This protocol provides a general method for determining the titer of antigen-specific IgG in serum collected from immunized mice.

Materials:

- 96-well high-binding ELISA plates
- Antigen
- Coating Buffer (e.g., 0.1 M Carbonate-Bicarbonate Buffer, pH 9.6)
- Wash Buffer (PBS with 0.05% Tween-20, PBST)
- Blocking Buffer (e.g., 5% non-fat dry milk or BSA in PBST)
- Mouse serum samples
- HRP-conjugated secondary antibody (e.g., Goat anti-mouse IgG-HRP)
- TMB (3,3',5,5'-Tetramethylbenzidine) substrate
- Stop Solution (e.g., 2 M H₂SO₄)
- Microplate reader (450 nm)

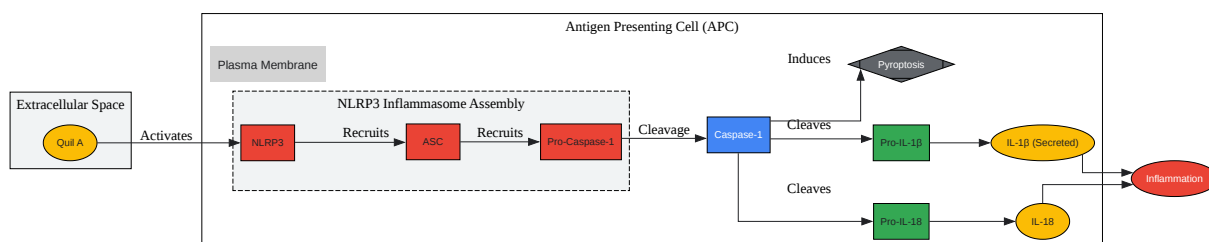
Procedure:

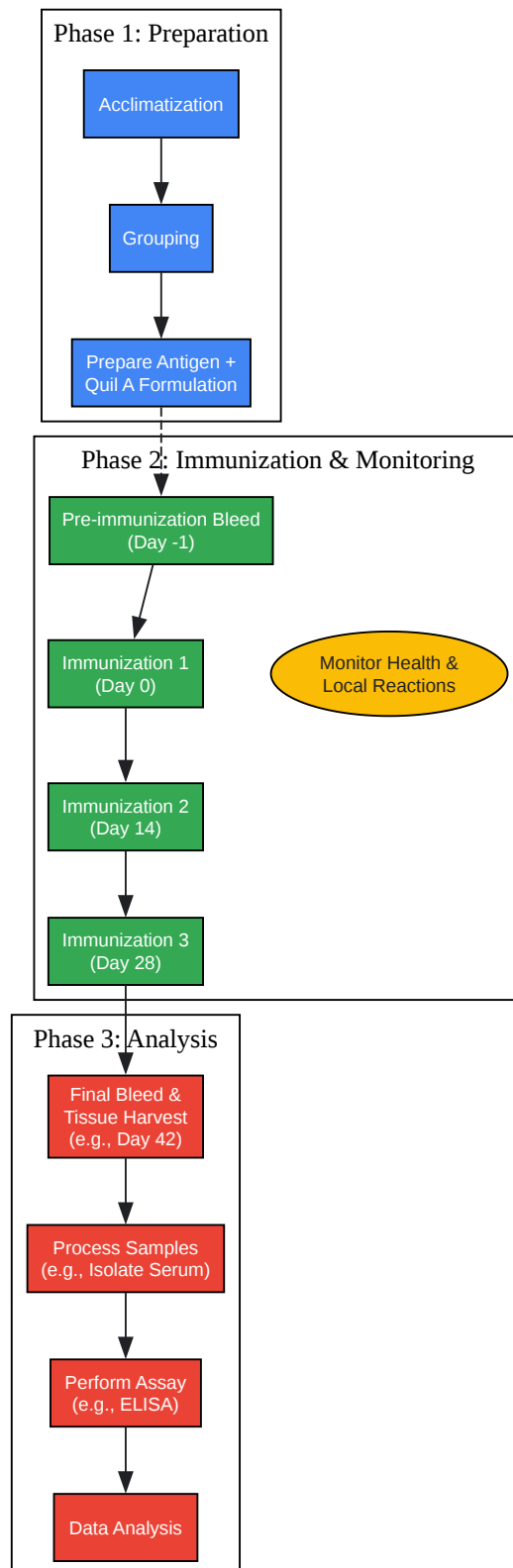
- Plate Coating:
 - Dilute the antigen to an optimal concentration (e.g., 1-5 µg/mL) in Coating Buffer.
 - Add 100 µL of the diluted antigen to each well of the 96-well plate.

- Incubate overnight at 4°C.
- Blocking:
 - Wash the plate 3 times with 200 µL/well of Wash Buffer.
 - Add 200 µL/well of Blocking Buffer.
 - Incubate for 1-2 hours at room temperature.
- Incubation with Primary Antibody (Serum):
 - Wash the plate 3 times with Wash Buffer.
 - Prepare serial dilutions of the mouse serum samples in Blocking Buffer (e.g., starting from 1:100).
 - Add 100 µL of the diluted serum to the appropriate wells. Include a negative control (serum from a non-immunized mouse).
 - Incubate for 2 hours at room temperature.
- Incubation with Secondary Antibody:
 - Wash the plate 5 times with Wash Buffer.
 - Dilute the HRP-conjugated secondary antibody in Blocking Buffer according to the manufacturer's recommendation.
 - Add 100 µL of the diluted secondary antibody to each well.
 - Incubate for 1 hour at room temperature, protected from light.
- Development and Measurement:
 - Wash the plate 5 times with Wash Buffer.
 - Add 100 µL of TMB substrate to each well.

- Incubate in the dark at room temperature until a blue color develops (typically 5-15 minutes).
- Stop the reaction by adding 50 μ L of Stop Solution to each well. The color will change from blue to yellow.
- Read the absorbance at 450 nm on a microplate reader within 30 minutes. The antibody titer is typically defined as the reciprocal of the highest dilution that gives an absorbance value above a predetermined cut-off (e.g., 2-3 times the background).

Visualizations





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References

- [1. invivogen.com \[invivogen.com\]](https://www.invivogen.com)
- [2. Adjuvant effects of saponins on animal immune responses - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. Frontiers | Methods of saponin purification from Quillaja sp. for vaccine adjuvant production \[frontiersin.org\]](https://www.frontiersin.org/)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net/)
- [5. Natural and Synthetic Saponins as Vaccine Adjuvants - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [6. Inflammasome-Mediated Immunogenicity of Clinical and Experimental Vaccine Adjuvants - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [7. Frontiers | cGAMP/Saponin Adjuvant Combination Improves Protective Response to Influenza Vaccination by Microneedle Patch in an Aged Mouse Model \[frontiersin.org\]](https://www.frontiersin.org/)
- [8. Quillaja brasiliensis nanoparticle adjuvant formulation improves the efficacy of an inactivated trivalent influenza vaccine in mice - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [9. Vaccine Adjuvants Derivatized from Momordica Saponins I and II - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- To cite this document: BenchChem. [Application Notes: Quil A Adjuvant for Murine Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12642105/docs#application-notes-quil-a-adjuvant-for-murine-experiments\]](https://www.benchchem.com/product/b12642105/docs#application-notes-quil-a-adjuvant-for-murine-experiments)

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